

Technical Support Center: Stabilizing Tin Iodide Perovskite Formulations

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Compound of Interest

Compound Name: *Iodine tin*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the stabilization of tin iodide perovskite formulations through the use of additives.

Troubleshooting Guides

This section addresses common issues encountered during the formulation and testing of tin iodide perovskite devices, offering potential causes and solutions.

Issue	Potential Cause	Troubleshooting/Solution
Rapid degradation of perovskite film in ambient air	Oxidation of Sn^{2+} to Sn^{4+} is a primary degradation pathway, leading to the formation of SnI_4 and iodine, which further accelerates degradation in a cyclic process.[1][2][3][4] This is often visible as a change in the film's color from black to yellow/orange.	Incorporate reducing agents or antioxidants into the precursor solution. Additives like tin(II) fluoride (SnF_2), anilinium hypophosphite (AHP), and certain carboxylic acids can suppress this oxidation.[5][6][7][8][9] Processing in an inert atmosphere (e.g., a nitrogen-filled glovebox) is crucial to minimize exposure to oxygen and moisture.[10]
Low Power Conversion Efficiency (PCE)	High density of defect states (e.g., tin vacancies, undercoordinated Sn^{2+} ions) act as non-radiative recombination centers, reducing Voc and FF.[5][11][12] Poor film morphology with pinholes and small grain sizes can lead to current leakage and recombination at grain boundaries.[13][14]	Utilize additives for defect passivation. Lewis bases can passivate Sn^{2+} defects.[5] Guanidinium iodide (GAI) can passivate defects at the surface and grain boundaries.[15] Additives like SnF_2 and GAI can also improve film morphology by promoting grain growth and creating a more uniform layer.[5][15]

Poor device reproducibility	Inconsistent crystallization of the perovskite film leads to variations in morphology and defect density.[16] Impurities in precursor materials, particularly SnI_2 , can introduce variability.[17]	Employ additives that modulate crystallization kinetics. Guanidinium iodide can retard crystallization, leading to larger grain sizes and more uniform films.[15] The use of an anti-solvent dripping step during spin-coating can induce rapid and uniform crystallization.[18] Ensure the use of high-purity SnI_2 . [17]
Phase separation of additives	High concentrations of certain additives, such as SnF_2 , can lead to their aggregation and phase separation within the perovskite film, creating pinholes and negatively impacting device performance. [5]	Optimize the concentration of the additive. For SnF_2 , concentrations are typically kept below 10 mol%. [5] Anilinium hypophosphite (AHP) has been shown to prohibit the phase separation of SnF_2 by forming a double-salt complex. [8]

Frequently Asked Questions (FAQs)

Q1: What is the primary role of SnF_2 as an additive in tin iodide perovskite formulations?

A1: Tin(II) fluoride (SnF_2) is a multifunctional additive primarily used to suppress the oxidation of Sn^{2+} to Sn^{4+} , a major degradation pathway.[19] It also helps to reduce the concentration of tin vacancies, which act as p-dopants and recombination centers.[20][21] Additionally, SnF_2 can improve the morphology of the perovskite film.[5] However, it is crucial to optimize its concentration, as excess SnF_2 can lead to phase separation.[5]

Q2: How does guanidinium iodide (GAI) improve the stability of tin iodide perovskites?

A2: Guanidinium iodide (GAI) is a large organic cation that can be incorporated into the perovskite structure. Its primary roles include:

- Defect Passivation: The guanidinium cation (GA^+) can passivate defects at the surface and grain boundaries of the perovskite film, reducing non-radiative recombination.[15]
- Morphology Control: The introduction of GA^+ can slow down the crystallization process, resulting in larger, more uniform perovskite grains.[15]
- Structural Stabilization: The strong hydrogen bonding between the GA^+ cation and the iodide anions in the perovskite lattice can enhance the overall structural stability.[22]

Q3: Are there alternatives to SnF_2 for reducing tin oxidation?

A3: Yes, several other additives can act as reducing agents or antioxidants to prevent the oxidation of Sn^{2+} . These include:

- Hypophosphorous acid (H_3PO_2) and its salts: Anilinium hypophosphite (AHP) has been shown to be an effective co-additive with SnF_2 , preventing its phase separation and improving device stability.[8][9]
- Carboxylic Acids: Certain carboxylic acids can help in the formation of stable perovskite films with reduced defect densities.[7]
- Other Reducing Agents: Researchers have explored various other reducing agents like hydrazine derivatives and ascorbic acid.[23][24]

Q4: What is the mechanism behind the cyclic degradation of tin iodide perovskites in air?

A4: The degradation of tin iodide perovskites in the presence of oxygen and moisture is a cyclic process.[1][2]

- Oxidation: Sn^{2+} in the perovskite is oxidized by oxygen to Sn^{4+} , leading to the formation of tin(IV) iodide (SnI_4).[1][25]
- Hydrolysis and Iodine Formation: SnI_4 reacts with moisture (H_2O) to form hydriodic acid (HI), which is then oxidized by oxygen to produce iodine (I_2).[1][2]
- Further Oxidation: The newly formed iodine is highly reactive and can further oxidize the perovskite, creating more SnI_4 and perpetuating the degradation cycle.[1][2]

Quantitative Data Summary

The following tables summarize the impact of various additives on the performance and stability of tin iodide perovskite solar cells, as reported in the literature.

Table 1: Effect of Tin Halide Additives on CsSnI₃-based Perovskite Solar Cells[11]

Additive	Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)	Stability (after 100 hours)
SnBr ₂	4.3%	0.26 V	26.5 mA/cm ²	0.62	Maintained initial efficiency
SnCl ₂	3.5%	0.22 V	25.8 mA/cm ²	0.61	Significant degradation
SnF ₂	3.8%	0.24 V	26.1 mA/cm ²	0.60	Moderate degradation

Table 2: Performance of (FA)_x(MA)_{1-x}SnI₃-based Solar Cells[18]

Perovskite Composition	Average PCE
(FA) _{0.75} (MA) _{0.25} SnI ₃	7.29% ± 0.55%

Table 3: Performance of Mixed Tin-Lead Perovskite Solar Cells[26]

Perovskite Composition	PCE	Voc	Jsc	FF
(FASnI ₃) _{0.6} (MAPbI ₃) _{0.4}	15.08%	0.795 V	26.86 mA/cm ²	70.6%

Experimental Protocols

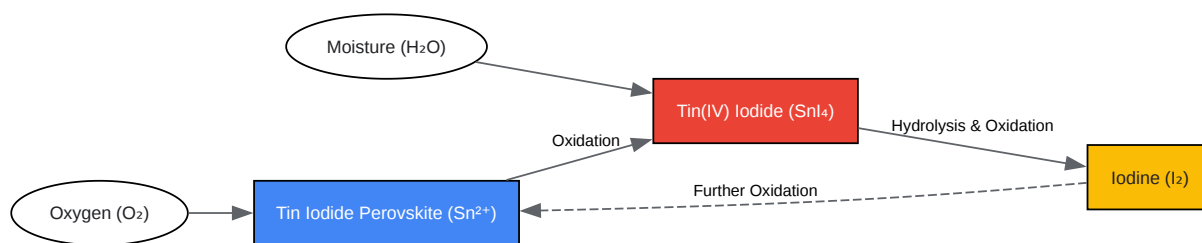
Protocol 1: Fabrication of Tin Iodide Perovskite Solar Cells with Additives

This protocol outlines a general procedure for fabricating tin iodide perovskite solar cells, incorporating the use of additives. Note: All procedures should be carried out in a nitrogen-filled glovebox to minimize exposure to oxygen and moisture.

- Substrate Preparation:
 - Etch FTO (Fluorine-doped Tin Oxide) coated glass substrates using a suitable method (e.g., with hydrochloric acid).[\[27\]](#)
 - Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.[\[27\]](#)
 - Deposit an electron transport layer (ETL), such as a compact layer of TiO_2 , onto the FTO substrate and anneal at a high temperature.[\[11\]](#)[\[27\]](#)
- Perovskite Precursor Solution Preparation:
 - Prepare a stock solution of the desired tin iodide perovskite (e.g., FASnI_3) by dissolving the precursor salts (e.g., FAI and SnI_2) in a suitable solvent mixture, such as DMF:DMSO (4:1 v/v).[\[11\]](#)
 - Incorporate the desired additive (e.g., SnF_2 , GAI) into the precursor solution at a predetermined molar ratio (e.g., 10 mol% with respect to SnI_2).[\[11\]](#)[\[26\]](#)
 - Stir the solution until the additive is fully dissolved.
- Perovskite Film Deposition:
 - Spin-coat the precursor solution onto the ETL-coated substrate.
 - During the spin-coating process, an anti-solvent (e.g., chlorobenzene or diethyl ether) can be dripped onto the substrate to induce rapid crystallization.[\[18\]](#)[\[26\]](#)

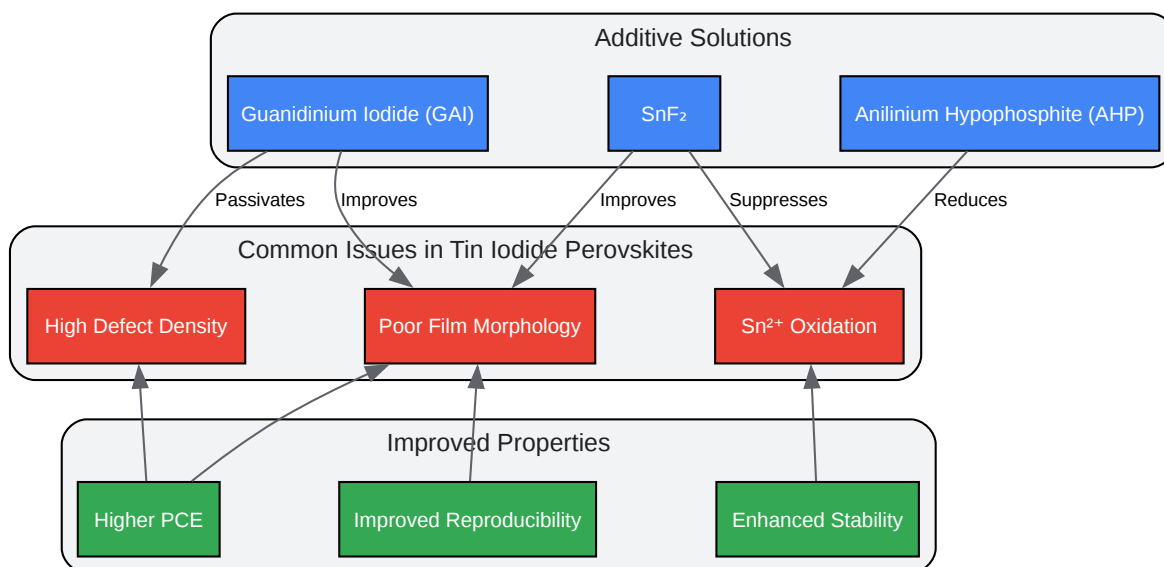
- Anneal the perovskite film on a hotplate at a specified temperature and duration (e.g., 100°C for 5-10 minutes).[26]
- Deposition of Hole Transport Layer (HTL) and Metal Electrode:
 - Deposit an HTL, such as Spiro-OMeTAD, on top of the perovskite layer by spin-coating. [11]
 - Complete the device by depositing a metal electrode (e.g., gold or silver) through thermal evaporation.[11]

Visualizations



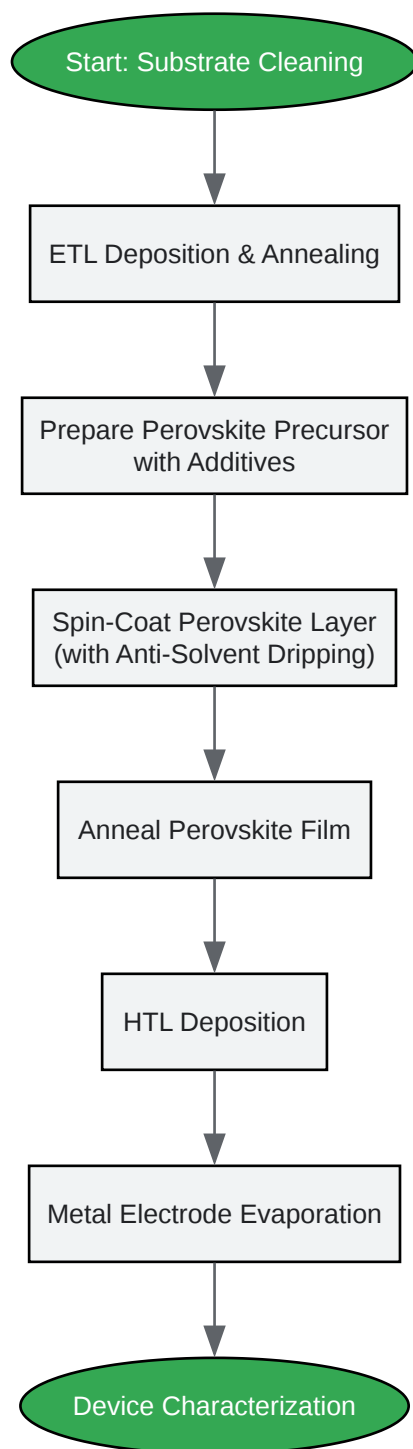
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Caption: Cyclic degradation mechanism of tin iodide perovskite in the presence of oxygen and moisture.



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Caption: Role of common additives in addressing instability issues in tin iodide perovskites.



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Caption: General experimental workflow for fabricating tin iodide perovskite solar cells.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Researchers gain insights into degradation mechanisms of hybrid tin-based perovskite solar cells | Perovskite-Info \[perovskite-info.com\]](#)
- [4. Degradation mechanism of hybrid tin-based perovskite solar cells and the critical role of tin \(IV\) iodide \[spiral.imperial.ac.uk\]](#)
- [5. oaepublish.com \[oaepublish.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- [8. Improving the efficiency and stability of tin-based perovskite solar cells using anilinium hypophosphite additive - New Journal of Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Stability of Tin- versus Lead-Halide Perovskites: Ab Initio Molecular Dynamics Simulations of Perovskite/Water Interfaces - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- [12. The Defect Passivation of Tin Halide Perovskites Using a Cesium Iodide Modification - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. pubs.acs.org \[pubs.acs.org\]](#)
- [14. Improved Crystallinity and Defect Passivation for Formamidinium Tin Iodide-Based Perovskite Light-Emitting Diodes. | Semantic Scholar \[semanticscholar.org\]](#)
- [15. msesupplies.com \[msesupplies.com\]](#)
- [16. Challenges in tin perovskite solar cells - Physical Chemistry Chemical Physics \(RSC Publishing\) DOI:10.1039/D1CP02596A \[pubs.rsc.org\]](#)
- [17. Tin\(II\) Iodide | 10294-70-9 | TCI AMERICA \[tcichemicals.com\]](#)

- [18. researchgate.net \[researchgate.net\]](#)
- [19. pubs.acs.org \[pubs.acs.org\]](#)
- [20. www-herz.physics.ox.ac.uk \[www-herz.physics.ox.ac.uk\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. Tuning cesium–guanidinium in formamidinium tin triiodide perovskites with an ethylenediammonium additive for efficient and stable lead-free perovskite ... - Materials Advances \(RSC Publishing\) DOI:10.1039/D0MA00520G \[pubs.rsc.org\]](#)
- [23. How additives for tin halide perovskites influence the Sn⁴⁺ concentration - Journal of Materials Chemistry A \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [24. pubs.acs.org \[pubs.acs.org\]](#)
- [25. pubs.acs.org \[pubs.acs.org\]](#)
- [26. pubs.acs.org \[pubs.acs.org\]](#)
- [27. m.youtube.com \[m.youtube.com\]](#)
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